

# Proper Disposal of PHPS1: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	PHPS1	
Cat. No.:	B1677735	Get Quote

For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the disposal of **PHPS1** is paramount in a laboratory setting. This guide provides essential information and step-by-step procedures for the proper handling and disposal of **PHPS1**.

**PHPS1** is a cell-permeable inhibitor of the Shp2 (PTPN11) protein tyrosine phosphatase, utilized in laboratory research.[1][2] While a Safety Data Sheet (SDS) from at least one major supplier indicates that **PHPS1** sodium salt is not classified as a hazardous substance under EC directives, it is crucial to note that its chemical, physical, and toxicological properties have not been exhaustively investigated.[1] Therefore, a cautious approach, adhering to standard laboratory chemical waste procedures, is strongly recommended.

## Chemical and Physical Properties of PHPS1 Sodium Salt

For easy reference, the key quantitative data for **PHPS1** sodium salt are summarized in the table below.



Property	Value	Source
Molecular Formula	C21H14N5O6SNa	[1]
Molecular Weight	487.42 g/mol	[1]
Appearance	Solid	
Solubility	10 mg/mL in DMSO	
Storage Temperature	-20°C	

### **Experimental Protocol for PHPS1 Disposal**

The following protocol outlines the standard procedure for the collection and disposal of **PHPS1** waste. This procedure is designed to minimize exposure and ensure that the waste is handled in a safe and compliant manner.

- 1. Personal Protective Equipment (PPE):
- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (minimum standard BS EN 374:2003), before handling PHPS1.[1]
- 2. Waste Segregation and Collection:
- Designate a specific, clearly labeled waste container for PHPS1 and any materials contaminated with it.
- Do not mix PHPS1 waste with other waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.
- For liquid waste (e.g., solutions containing **PHPS1**), use a sealable, non-reactive container.
- For solid waste (e.g., contaminated gloves, pipette tips, absorbent paper), collect it in a separate, sealed plastic bag or container.
- 3. Spill Management:
- In the event of a spill, do not allow the substance to enter drains.[1]

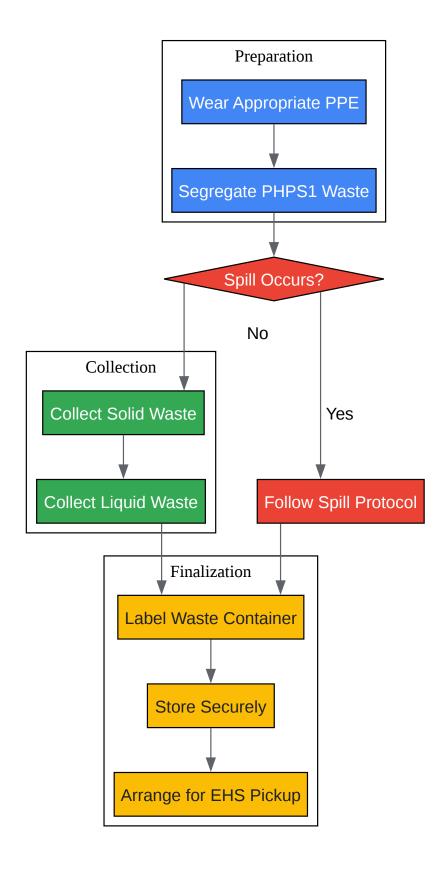


- Cover the spill with a suitable absorbent material.
- Carefully sweep up the absorbed material and place it into the designated PHPS1 waste container.[1]
- Clean the spill area with an appropriate solvent or detergent, and collect the cleaning materials as contaminated waste.
- 4. Labeling and Storage:
- Ensure the waste container is clearly and accurately labeled with "PHPS1 Waste" and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Store the sealed waste container in a designated, secure area, away from incompatible materials, pending collection.
- 5. Disposal:
- Arrange for the collection of the PHPS1 waste through your institution's hazardous materials management or EHS department.
- Provide them with the Safety Data Sheet for PHPS1.

## **Disposal Workflow**

The following diagram illustrates the logical workflow for the proper disposal of **PHPS1**.





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Caption: Workflow for the safe disposal of **PHPS1** waste.



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#### References

- 1. documents.tocris.com [documents.tocris.com]
- 2. glpbio.com [glpbio.com]
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